

# 3-Nitro-4-phenylmethoxybenzamide CAS number and identification

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## Compound of Interest

|                |                                  |
|----------------|----------------------------------|
| Compound Name: | 3-Nitro-4-phenylmethoxybenzamide |
| Cat. No.:      | B8018647                         |

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An In-depth Technical Guide on 3-Nitro-4-(benzyloxy)benzamide

This technical guide provides a comprehensive overview of 3-Nitro-4-(benzyloxy)benzamide, also known as **3-Nitro-4-phenylmethoxybenzamide**. The document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. It covers the compound's identification, physicochemical properties, a detailed synthesis protocol, and predicted spectral data. Additionally, it touches upon the potential biological significance of this class of compounds.

## Compound Identification and Physicochemical Properties

As of this writing, a specific CAS (Chemical Abstracts Service) number for 3-Nitro-4-(benzyloxy)benzamide is not readily available in public databases, suggesting it may be a novel or less-commonly synthesized compound.

Table 1: Compound Identification

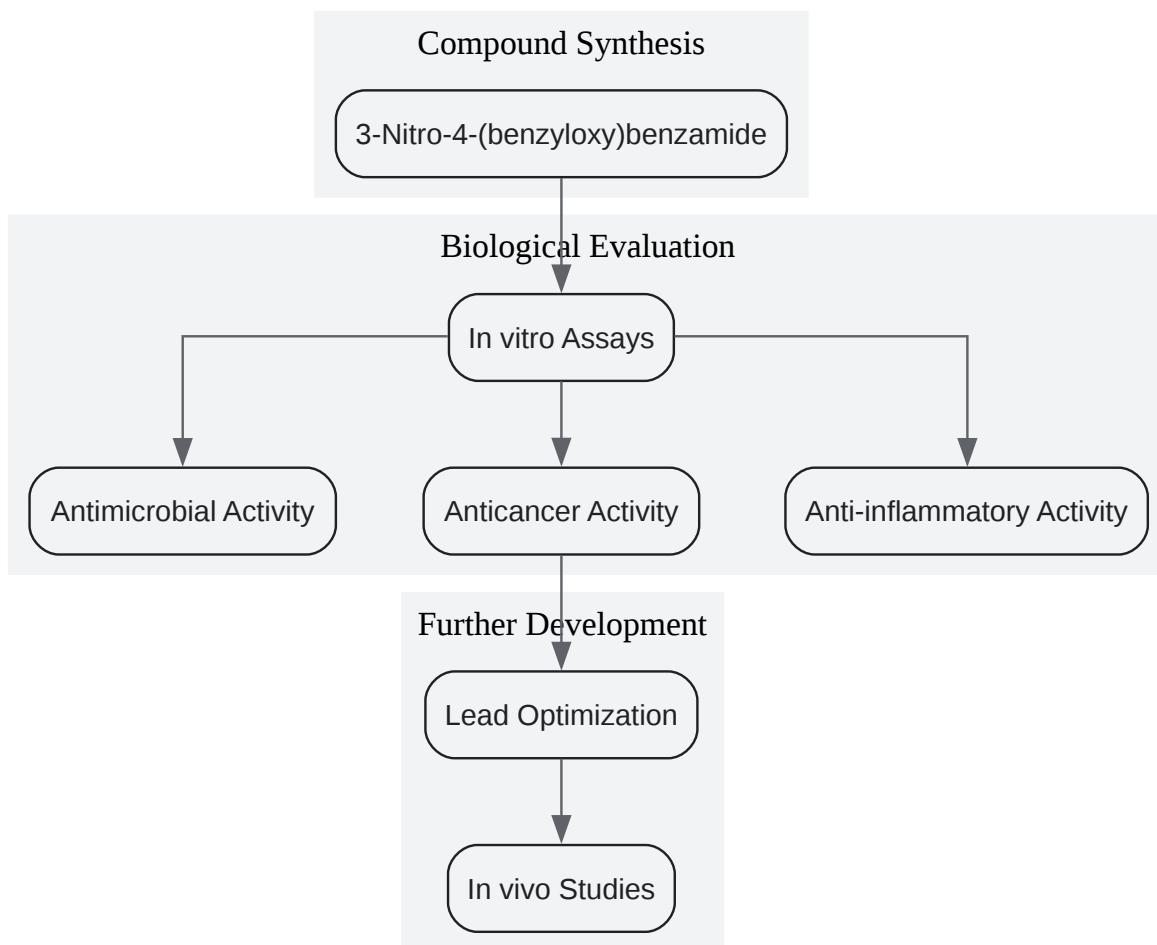
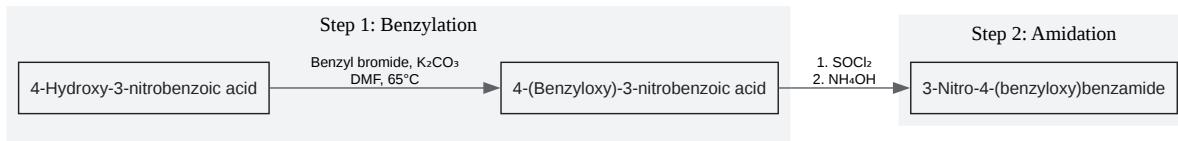
| Property           | Value  |
|--------------------|--|
| Systematic Name    | 3-Nitro-4-(benzyloxy)benzamide   |
| Alternative Name   | 3-Nitro-4-phenylmethoxybenzamide   |
| Molecular Formula  | C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>  |
| Molecular Weight   | 272.26 g/mol   |
| Chemical Structure |  (Illustrative structure) |

Table 2: Predicted Physicochemical Properties

| Property      | Predicted Value   |
|---------------|---|
| Appearance    | Pale yellow to white solid  |
| Melting Point | 180-190 °C (estimated)  |
| Solubility    | Soluble in DMSO, DMF, and hot ethanol;<br>sparingly soluble in water. |
| Boiling Point | > 400 °C (decomposes)   |

## Synthesis of 3-Nitro-4-(benzyloxy)benzamide

A plausible synthetic route for 3-Nitro-4-(benzyloxy)benzamide involves a two-step process starting from the commercially available 4-hydroxy-3-nitrobenzoic acid. The first step is the benzylation of the phenolic hydroxyl group, followed by the amidation of the carboxylic acid.



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